A Comparative Analysis of the Safety Profiles of Sevikar Dosage Combinations

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Compound of Interest

Compound Name:	*Sevikar*
CAS No.:	*1188913-21-4*
Cat. No.:	*B12704646*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the safety profiles of different dosage combinations of **Sevikar** (olmesartan medoxomil/amlodipine besylate), a widely prescribed antihypertensive medication. The information is compiled from key clinical trials and pharmacological data to support research and drug development efforts.

Quantitative Safety Data

The following tables summarize the incidence of treatment-emergent adverse events (TEAEs) from pivotal clinical trials, offering a comparative look at different **Sevikar** dosages versus monotherapy and placebo.

Table 1: Incidence of Treatment-Emergent Adverse Events (TEAEs) in the COACH Study[1][2][3]

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Adverse Event	Placebo (n=160)	Olmesartan 10 mg (n=160)	Olmesartan 20 mg (n=163)	Olmesartan 40 mg (n=160)	Amlodipine 5mg (n=161)	Amlodipine 10 mg (n=163)	Sevikar 10/5 mg (n=163)	Sevikar 20/5 mg (n=162)	Sevikar 40/5 mg (n=162)	Sevikar 10/10 mg (n=159)	Sevikar 20/10 mg (n=158)	Sevikar 40/10 mg (n=161)
Any TEAE (%)	48.1	46.3	43.6	46.3	49.1	53.4	44.2	41.4	43.2	50.9	47.5	51.6
Headache (%)	14.2	7.5	8.7	6.9	6.8	7.4	2.5	4.3	4.9	4.4	5.1	6.2
Dizziness (%)	5.0	3.1	4.3	5.0	4.3	4.9	1.8	1.9	3.1	3.1	3.8	4.3
Edema (%)	12.3	13.8	9.9	13.1	13.7	36.8	12.3	13.6	16.0	26.5	25.6	23.5
Fatigue (%)	1.9	1.3	1.2	1.9	3.1	1.2	1.2	1.2	0.6	1.3	1.9	1.2

Data from the 8-week, double-blind, placebo-controlled COACH (Combination of Olmesartan Medoxomil and Amlodipine Besylate in Controlling High Blood Pressure) trial.[1][2][3]

Table 2: Safety Profile of **Sevikar** in a Real-World Study of Older Patients[4][5][6]

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Adverse Event by System Organ Class	Sevikar 20/5 mg (n=463)
Nervous system disorders (%)	4.5
Vascular disorders (%)	2.8
General disorders and administration site conditions (%)	2.6

Data from a prospective, single-arm, multi-center, real-world study in older Chinese patients with essential hypertension treated with **Sevikar** 20/5 mg for 8 weeks.[4][5][6]

Experimental Protocols

The COACH Study (Combination of Olmesartan Medoxomil and Amlodipine Besylate in Controlling High Blood Pressure)[1][2][3]

- Study Design: A multicenter, randomized, double-blind, placebo-controlled, factorial study.
- Patient Population: Patients with mild to severe hypertension (seated diastolic blood pressure [SeDBP] 95-120 mm Hg). Patients either had no prior antihypertensive therapy or underwent a washout period of up to 2 weeks.
- Treatment Regimen: Patients were randomized to receive one of the following for 8 weeks:
  - Olmesartan monotherapy (10, 20, or 40 mg)
  - Amlodipine monotherapy (5 or 10 mg)
  - Combination therapy with olmesartan and amlodipine in all possible dosage combinations.
  - Placebo.
- Safety Assessment: Safety and tolerability were evaluated through the monitoring of adverse events, with a particular focus on the incidence and severity of edema.

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The TRINITY Study (Triple Therapy with Olmesartan Medoxomil, Amlodipine, and Hydrochlorothiazide in Hypertensive Patients)[7][8][9][10]

- Study Design: A 12-week, randomized, double-blind, parallel-group evaluation.
- Patient Population: Patients (N=2492) aged ≥18 years with a mean seated blood pressure (SeBP) of ≥140/100 mmHg or ≥160/90 mmHg.
- Treatment Regimen: The study compared triple-combination therapy (olmesartan 40 mg/amlodipine 10 mg/hydrochlorothiazide 25 mg) with the component dual-combination therapies. The study included a 3-week washout period for patients already on antihypertensive medication.
- Safety Assessment: The safety of the triple-combination therapy was compared to the dual-combination treatments.

Signaling Pathways and Experimental Workflows

Olmesartan Mechanism of Action

Olmesartan is an angiotensin II receptor blocker (ARB). It selectively inhibits the binding of angiotensin II to the AT1 receptor in vascular smooth muscle, effectively blocking the vasoconstrictor effects of angiotensin II and leading to vasodilation and a reduction in blood pressure.[7][8]

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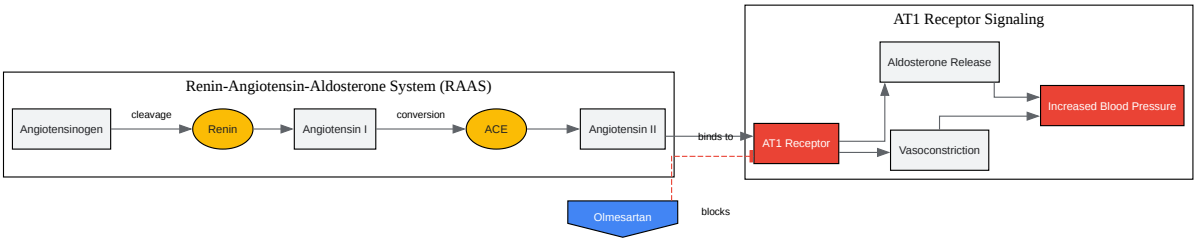

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Caption: Olmesartan blocks the binding of Angiotensin II to the AT1 receptor.

Amlodipine Mechanism of Action

Amlodipine is a dihydropyridine calcium channel blocker. It inhibits the influx of calcium ions through L-type calcium channels in vascular smooth muscle and cardiac muscle cells.[9] This leads to vasodilation and a reduction in peripheral vascular resistance, thereby lowering blood pressure.[9]

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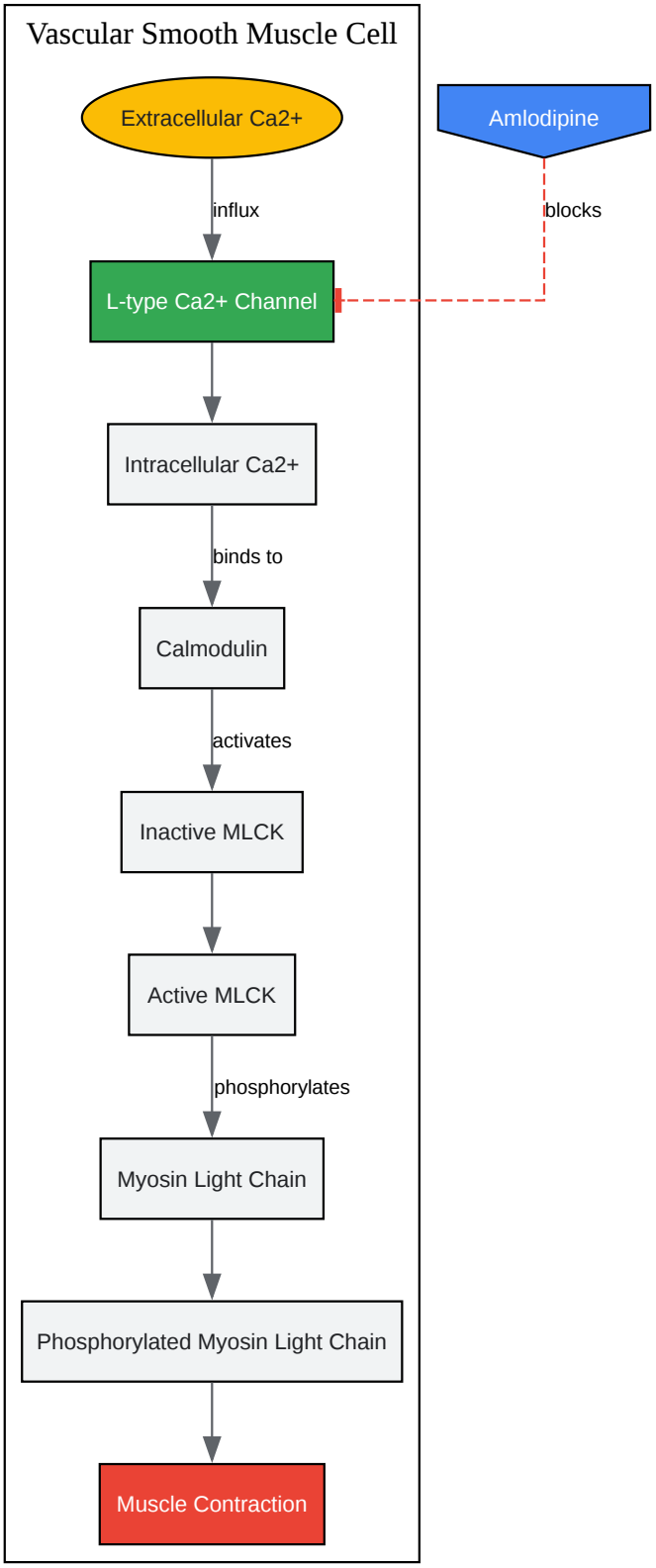

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Caption: Amlodipine blocks L-type calcium channels, inhibiting muscle contraction.

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Clinical Trial Workflow for Antihypertensive Drug Safety Assessment

The following diagram illustrates a typical workflow for a clinical trial designed to assess the safety and efficacy of an antihypertensive drug like **Sevikar**.

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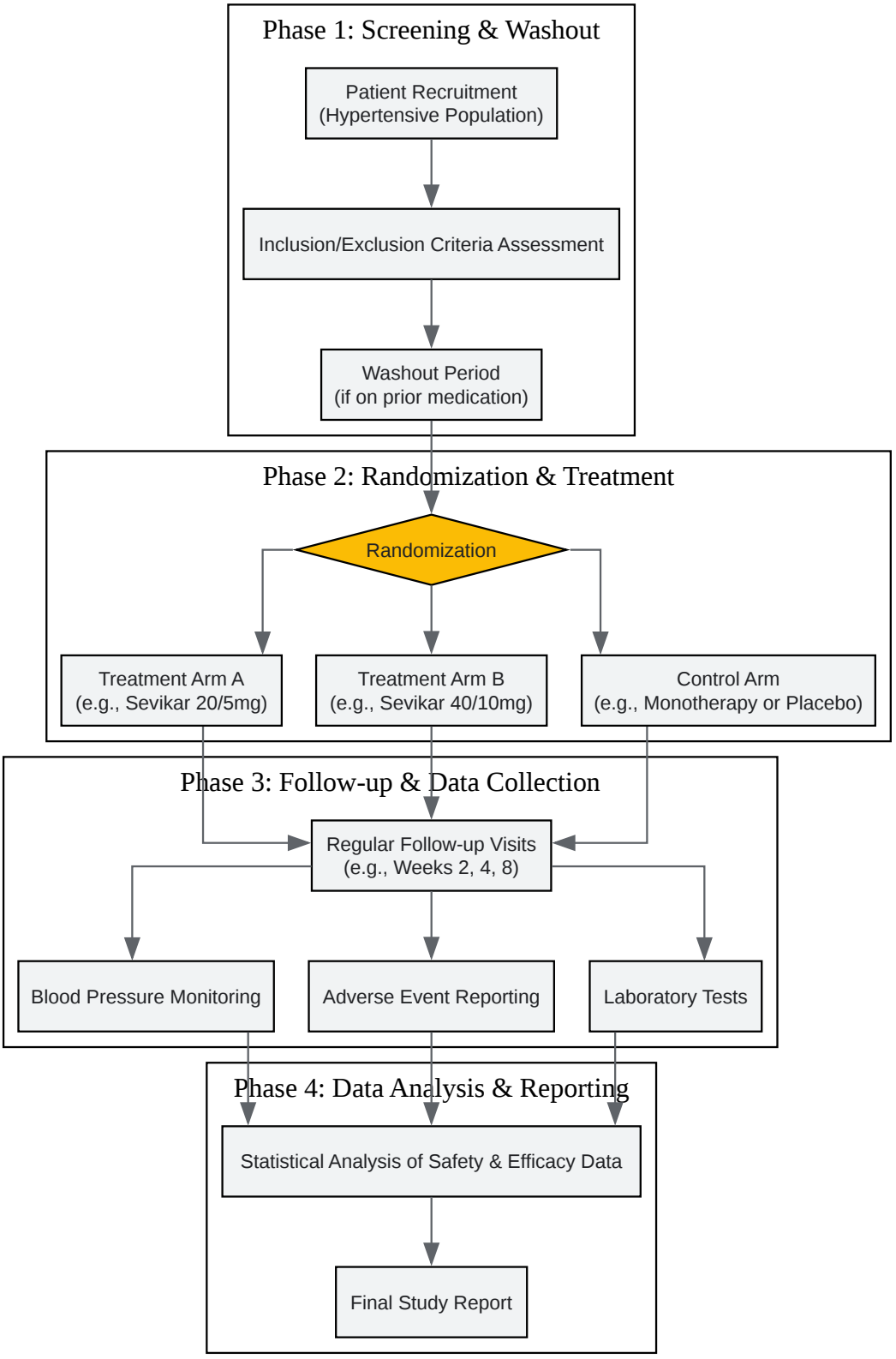

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Caption: A typical workflow for an antihypertensive clinical trial.

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